

# Navigating the Safe Handling of (R)-(-)-2-Methylglutaric Acid: A Technical Guide

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## Compound of Interest

Compound Name: (R)-(-)-2-Methylglutaric Acid

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**(R)-(-)-2-Methylglutaric acid** is a dicarboxylic acid utilized as a building block in the synthesis of fine chemicals and pharmaceuticals. As with any laboratory chemical, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of personnel and the integrity of research. This technical guide provides a comprehensive overview of the safety and handling precautions for **(R)-(-)-2-Methylglutaric Acid**, drawing from authoritative safety data sheets and chemical databases.

## Hazard Identification and Classification

**(R)-(-)-2-Methylglutaric acid** is classified as a hazardous substance. The primary concerns are its potential to cause severe skin burns, serious eye damage, and respiratory irritation. It is also harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed[\[2\]](#)[\[3\]](#)
- H314: Causes severe skin burns and eye damage[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H318: Causes serious eye damage[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation[\[3\]](#)[\[5\]](#)

- H412: Harmful to aquatic life with long lasting effects[1][3]

The substance is typically a white to cream-colored powder or crystals.[6]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of 2-Methylglutaric acid is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	[2][7]
Molecular Weight	146.14 g/mol	[2][5][7]
Appearance	White to cream powder or crystals	[6]
Melting Point	80-82 °C	[5][8]
Boiling Point	214-215 °C at 22 mmHg	[5][8]
Solubility	Water solubility of 40.6 g/L (Predicted)	[9]
pKa (Strongest Acidic)	3.89 (Predicted)	[9]

## Toxicological Data

Toxicological data provides critical information regarding the potential health effects of exposure. The following table summarizes available data, primarily from studies conducted following OECD Test Guidelines.

Test Type	Species	Result	Guideline	Source(s)
Acute Oral Toxicity	-	Category 4 (Harmful if swallowed)	-	[1]
Toxicity to Fish (LC50)	Fish	> 100 mg/l (96 h)	OECD Test Guideline 203	[4]
Toxicity to Daphnia (EC50)	Daphnia magna	6,840 mg/l (48 h)	OECD Test Guideline 202	
Toxicity to Algae (ErC50)	P. subcapitata	738 mg/l (72 h)	OECD Test Guideline 201	
Toxicity to Bacteria	Activated sludge	> 1,000 mg/l (3 h)	OECD Test Guideline 209	[4]

## Experimental Protocols Overview

The toxicological data cited are based on standardized experimental protocols established by the Organisation for Economic Co-operation and Development (OECD). These guidelines are internationally recognized for their reliability and consistency in chemical safety testing.

- OECD Test Guideline 201 (Alga, Growth Inhibition Test): This test evaluates the effects of a substance on the growth of freshwater microalgae. The endpoint is the inhibition of growth (biomass and growth rate) over a 72-hour period.[4]
- OECD Test Guideline 202 (Daphnia sp. Acute Immobilisation Test): This is an acute toxicity test that determines the concentration of a substance that immobilizes 50% of the tested Daphnia (water fleas) within a 48-hour exposure period.[4]
- OECD Test Guideline 203 (Fish, Acute Toxicity Test): This guideline assesses the acute lethal toxicity of a substance to fish. The test determines the concentration (LC50) that is lethal to 50% of the exposed fish over a 96-hour period.[4]
- OECD Test Guideline 209 (Activated Sludge, Respiration Inhibition Test): This test evaluates the potential impact of a substance on microorganisms in wastewater treatment plants by measuring the inhibition of their respiration rate.[4]

- OECD Test Guideline 301D (Ready Biodegradability: Closed Bottle Test): This protocol assesses the ready biodegradability of a chemical by aerobic microorganisms. The substance is considered readily biodegradable if it shows 63.9% degradation over 28 days. [\[4\]](#)

## Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure risks.

Handling:

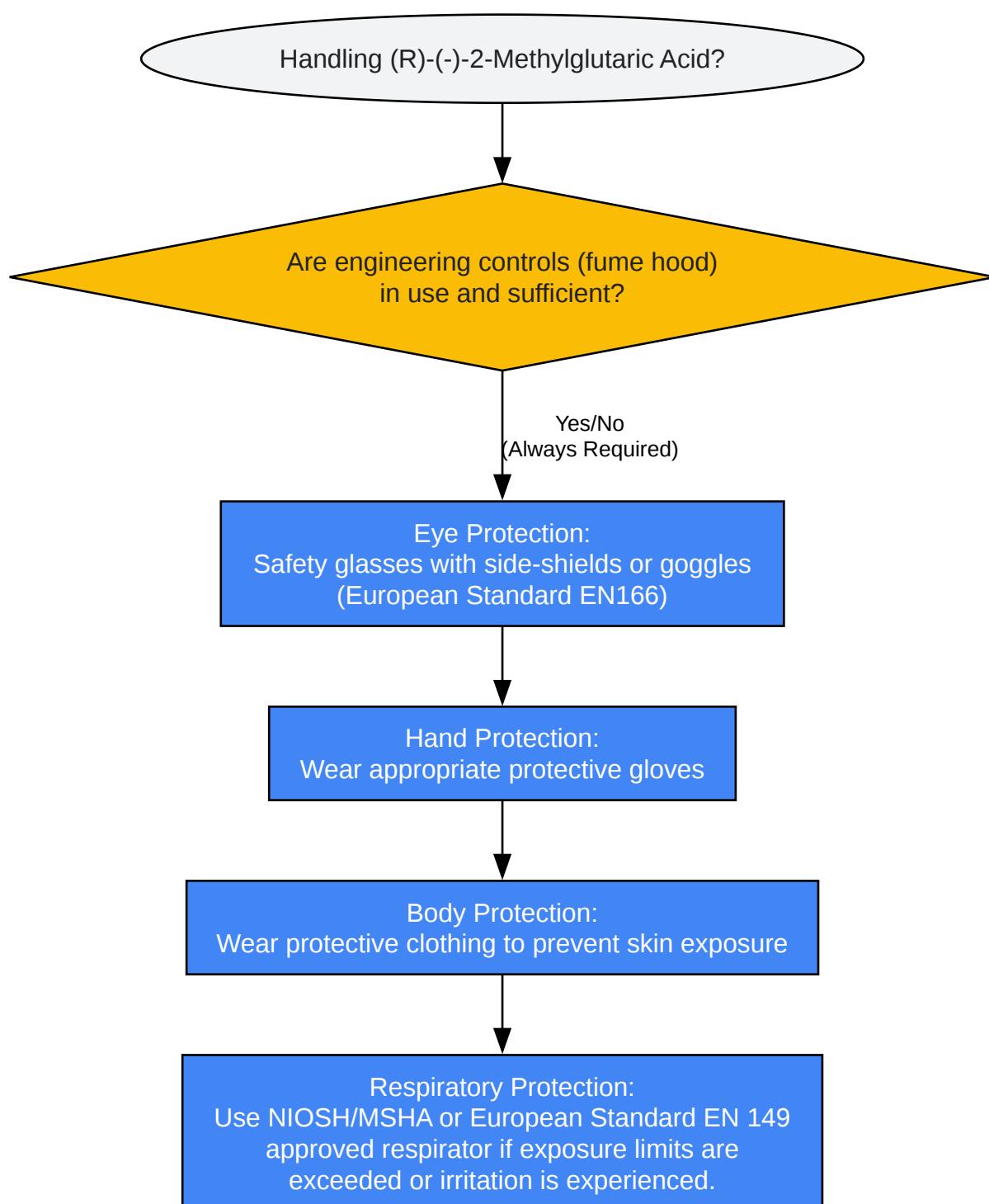
- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[10\]](#)
- Avoid breathing dust or mists.[\[1\]](#)[\[4\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)[\[11\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)[\[11\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[11\]](#)[\[12\]](#)
- Store in a corrosives area.[\[1\]](#)[\[10\]](#)
- Store locked up.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)

## Personal Protective Equipment (PPE)

A systematic approach to PPE selection is crucial for personal safety. The following diagram illustrates the decision-making process for selecting appropriate PPE when handling **(R)-(-)-2-Methylglutaric Acid**.

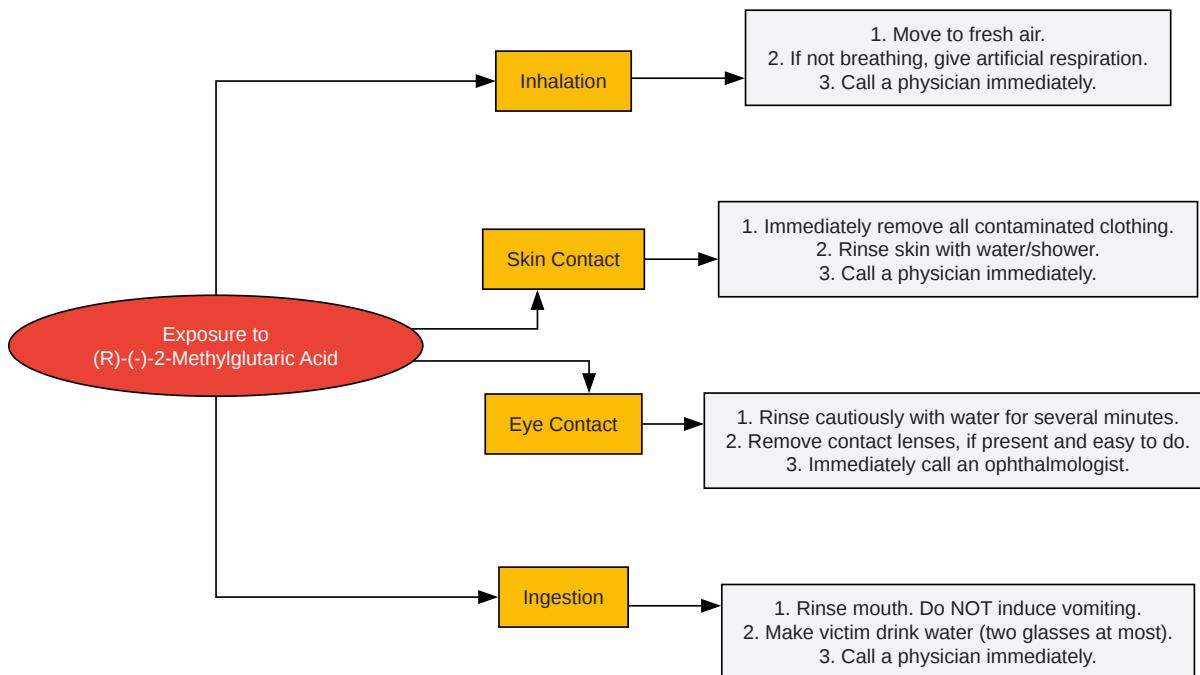


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Caption: PPE Selection Logic for **(R)-(-)-2-Methylglutaric Acid**.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following diagram outlines the recommended procedures.



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Caption: First Aid Procedures for Exposure.

General Advice: In all cases of exposure, show the safety data sheet to the doctor in attendance.[\[1\]](#)[\[4\]](#) Immediate medical attention is required.[\[1\]](#)

## Accidental Release Measures and Spill Handling

In the event of a spill, a coordinated and safe response is necessary to prevent contamination and exposure.

**Personal Precautions:**

- Evacuate personnel to safe areas.[[1](#)]
- Ensure adequate ventilation.[[4](#)]
- Avoid contact with skin, eyes, or clothing.[[1](#)]
- Avoid inhalation of dust.[[4](#)]
- Wear appropriate personal protective equipment.[[1](#)]

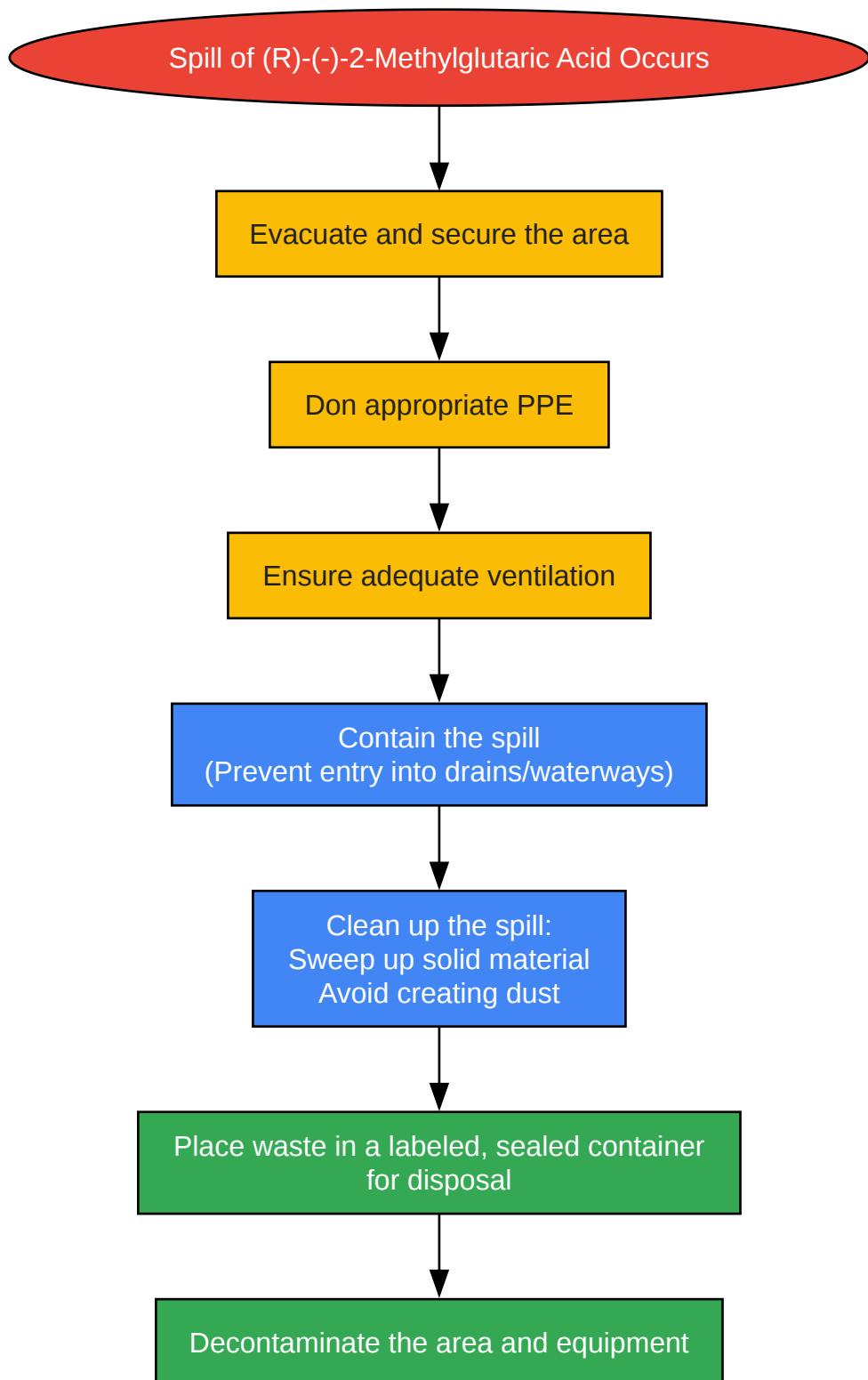
**Environmental Precautions:**

- Prevent further leakage or spillage if safe to do so.[[11](#)]
- Do not allow the material to contaminate the ground water system or enter sewers.[[1](#)][[3](#)]

**Methods for Cleaning Up:**

- Sweep up and shovel into suitable containers for disposal.[[1](#)]
- Avoid dust formation.[[1](#)][[11](#)]
- Clean the affected area thoroughly.[[4](#)]

The following workflow provides a general guide for responding to a spill.



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Caption: General Workflow for Spill Response.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[1][11]
- Specific Hazards: The substance may be combustible at high temperatures.[11] Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon oxides. [1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][4]

## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[4] It is classified as hazardous waste.[10] Do not mix with other waste.[4] Uncleaned containers should be handled as the product itself.[4]

## Transport Information

(R)-(-)-2-Methylglutaric acid is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
ADR/RID	3265	CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S. (2- Methylglutaric acid)	8	II
IMDG	3265	CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S. (2- Methylglutaric acid)	8	II
IATA	3265	Corrosive liquid, acidic, organic, n.o.s. (2- Methylglutaric acid)	8	II

Data from Merck Millipore SDS.<sup>[4]</sup> Note that some SDS classify it as a corrosive solid (UN 3261).<sup>[10]</sup> Always verify with the specific supplier's documentation before shipping.

This guide is intended to provide essential safety and handling information. It is not a substitute for a thorough review of the supplier-specific Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. Always perform a risk assessment before beginning any new procedure involving this chemical.

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- To cite this document: BenchChem. [Navigating the Safe Handling of (R)-(-)-2-Methylglutaric Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073399#r-2-methylglutaric-acid-safety-and-handling-precautions]

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